

# A Technical Guide to Calcitriol-13C3: Commercial Availability, Synthesis, and Biological Pathways

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Compound of Interest		
Compound Name:	Calcitriol-13C3	
Cat. No.:	B11939766	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Calcitriol-13C3**, a stable isotope-labeled form of Calcitriol, the active metabolite of Vitamin D3. This document details its commercial availability, provides representative experimental protocols for its synthesis and purification, and illustrates its key signaling pathway. The information is intended to serve as a valuable resource for researchers and professionals engaged in drug development and metabolic research.

### **Commercial Suppliers and Availability**

**Calcitriol-13C3** is available from a number of commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The availability, purity, and pricing can vary between suppliers. Below is a summary of key suppliers and their product offerings. For the most current pricing and to obtain a Certificate of Analysis, it is recommended to visit the suppliers' websites.



Supplier	Product Name/ID	Purity	Available Quantities	Price (USD)
MedChemExpres s	Calcitriol-13C3	>98%	5 μg	~\$1,080
Sigma-Aldrich (Cerilliant®)	1,25- Dihydroxyvitamin D3-13C3 solution	Certified Reference Material	5 μg/mL in ethanol, 1 mL ampule	Contact for pricing
AG Scientific	Calcitriol	>99% (unlabeled)	1 mg	Contact for pricing
TRC	Calcitriol-d6	Not specified	Not specified	Contact for pricing

Note: The table above provides a snapshot of available information and may not be exhaustive. Researchers are encouraged to contact suppliers directly for the most up-to-date product specifications and pricing. A Certificate of Analysis (CofA) should be requested from the supplier to confirm the identity, purity, and isotopic enrichment of the product.

# **Quality Control Specifications**

A Certificate of Analysis for **Calcitriol-13C3** typically includes the following quality control parameters to ensure the product's suitability for research applications.

Parameter	Typical Specification	Method
Chemical Identity	Conforms to structure	<sup>1</sup> H-NMR, <sup>13</sup> C-NMR, Mass Spectrometry
Purity	≥98%	HPLC, LC-MS
Isotopic Enrichment	≥99 atom % <sup>13</sup> C	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in ethanol, DMSO	As specified on the data sheet



### **Experimental Protocols**

The following are representative protocols for the synthesis and purification of **Calcitriol-13C3**, based on established chemical and enzymatic methods for Calcitriol synthesis. These protocols are for informational purposes and may require optimization based on specific laboratory conditions and starting materials.

### **Synthesis of Calcitriol-13C3**

The synthesis of **Calcitriol-13C3** involves the introduction of three <sup>13</sup>C atoms into the Calcitriol molecule. A common strategy is to utilize a <sup>13</sup>C-labeled precursor in the final steps of a convergent synthesis. An enzymatic approach has also been described for the hydroxylation of Vitamin D analogs.

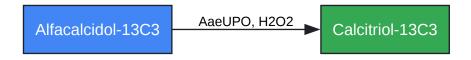
#### Representative Chemical Synthesis:

A multi-step chemical synthesis is a common approach for producing Calcitriol and its labeled analogs.[1] One of the key challenges is the stereoselective introduction of the hydroxyl groups. A convergent synthesis strategy often involves the synthesis of two key fragments, the A-ring and the CD-ring system, which are then coupled. For **Calcitriol-13C3**, the <sup>13</sup>C labels are typically incorporated into the side chain of the CD-ring fragment.

#### Representative Enzymatic Synthesis:

An alternative approach involves the use of enzymes to achieve specific hydroxylations. For instance, a peroxygenase from Agrocybe aegerita (AaeUPO) has been used to catalyze the C-25 hydroxylation of alfacalcidol ( $1\alpha$ -hydroxyvitamin D3) to produce calcitriol in a single step.[2] To produce **Calcitriol-13C3** via this method, a  $^{13}$ C-labeled alfacalcidol precursor would be required.

#### Reaction Scheme (Enzymatic):



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Caption: Enzymatic synthesis of Calcitriol-13C3.

### **Purification of Calcitriol-13C3**

Purification is a critical step to ensure the high purity of the final product, removing unreacted starting materials, byproducts, and any unlabeled Calcitriol. High-performance liquid chromatography (HPLC) is the most common method for the purification of Calcitriol and its analogs.

#### **HPLC** Purification Protocol:

- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of water and an organic solvent such as acetonitrile or methanol is commonly employed. The specific gradient will depend on the column and the specific impurities to be separated.
- Detection: UV detection at a wavelength of approximately 265 nm is suitable for monitoring the elution of Calcitriol.
- Fraction Collection: Fractions containing the purified Calcitriol-13C3 are collected based on the retention time of a known standard.
- Solvent Evaporation: The solvent is removed from the collected fractions under reduced pressure to yield the purified product.
- Purity Analysis: The purity of the final product is confirmed by analytical HPLC and mass spectrometry.

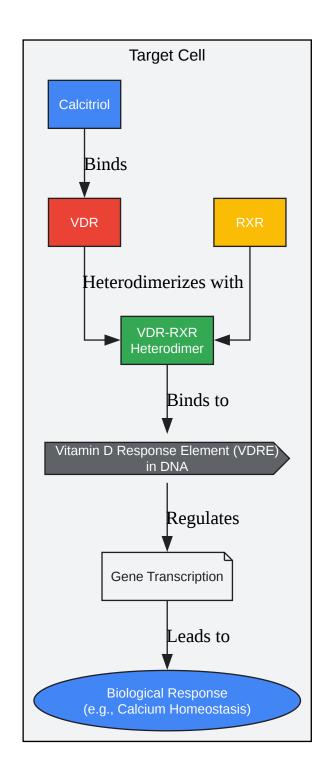
### Signaling Pathway and Experimental Workflow

The biological effects of Calcitriol are mediated through its binding to the Vitamin D Receptor (VDR), a nuclear receptor that regulates gene expression.

### **Calcitriol Signaling Pathway**

The following diagram illustrates the canonical signaling pathway of Calcitriol.





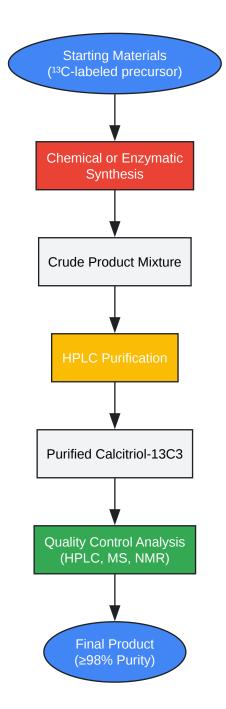
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Caption: Calcitriol signaling pathway.

### **Experimental Workflow: Synthesis and Purification**



The following diagram outlines a typical workflow for the synthesis and purification of **Calcitriol-13C3**.



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Caption: Synthesis and purification workflow.



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### References

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- 2. mdpi.com [mdpi.com]
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